

SB-408124 Hydrochloride solubility in DMSO and other solvents

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Compound of Interest

Compound Name: SB-408124 Hydrochloride

Cat. No.: B560138

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Application Notes and Protocols for SB-408124 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

Introduction

SB-408124 Hydrochloride is a selective, non-peptide antagonist of the orexin 1 receptor (OX1R). It exhibits approximately 50- to 70-fold selectivity for OX1R over the orexin 2 receptor (OX2R). This compound is a valuable tool for investigating the physiological roles of the orexin system, which is implicated in regulating sleep-wake cycles, feeding behavior, and reward pathways. These application notes provide detailed information on the solubility of **SB-408124 Hydrochloride** and protocols for its use in in vitro functional assays.

Solubility of SB-408124 and its Hydrochloride Salt

The solubility of SB-408124 can vary significantly between its free base and hydrochloride salt forms. Furthermore, there are conflicting reports regarding the solubility of the hydrochloride salt in DMSO. Researchers are advised to perform small-scale solubility tests before preparing large stock solutions.

Table 1: Solubility Data for SB-408124 and **SB-408124 Hydrochloride**

Compound Form	Solvent	Reported Solubility	Concentration (mM)	Notes
SB-408124 Hydrochloride	Water	1 mg/mL[1]	2.55 mM	Requires sonication and warming to 60°C. [1]
SB-408124 Hydrochloride	DMSO	< 1 mg/mL[1]	< 2.55 mM	Reported as insoluble or slightly soluble. [1]
SB-408124 (Free Base)	DMSO	20 mg/mL[2]	56.1 mM	-
SB-408124 (Free Base)	DMSO	36 mg/mL[3]	101.01 mM	Use of fresh, anhydrous DMSO is recommended as moisture can reduce solubility. [3]
SB-408124 (Free Base)	DMSO	Soluble to 100 mM[4]	100 mM	-
SB-408124 (Free Base)	Ethanol	Insoluble[3]	-	-
SB-408124 (Free Base)	Water	Insoluble[3]	-	-

Experimental Protocols

Protocol for Preparing Stock Solutions of SB-408124 Hydrochloride

3.1.1. Aqueous Stock Solution (1 mg/mL)

This protocol is based on the reported solubility of **SB-408124 Hydrochloride** in water with physical assistance.

Materials:

- **SB-408124 Hydrochloride** powder
- Sterile, high-purity water (e.g., Milli-Q® or equivalent)
- Sterile microcentrifuge tubes or vials
- Water bath sonicator
- Heating block or water bath set to 60°C
- Sterile 0.22 µm syringe filter

Procedure:

- Weigh the desired amount of **SB-408124 Hydrochloride** powder in a sterile tube.
- Add the appropriate volume of sterile water to achieve a final concentration of 1 mg/mL.
- Vortex the tube briefly to suspend the powder.
- Place the tube in a water bath sonicator and sonicate for 10-15 minutes.
- Transfer the tube to a heating block or water bath set at 60°C and incubate for 10-15 minutes, vortexing occasionally, until the solid is completely dissolved.
- Allow the solution to cool to room temperature.
- For cell-based assays, sterilize the solution by passing it through a 0.22 µm syringe filter.^[1]
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for up to one month or at -80°C for up to six months.^[1]

3.1.2. DMSO Stock Solution

Given the conflicting reports on the solubility of **SB-408124 Hydrochloride** in DMSO, it is recommended to test solubility on a small scale first. The free base form of SB-408124 is readily soluble in DMSO.^{[2][3][4]}

Materials:

- **SB-408124 Hydrochloride** or SB-408124 (free base) powder
- Anhydrous, sterile-filtered DMSO
- Sterile microcentrifuge tubes or vials

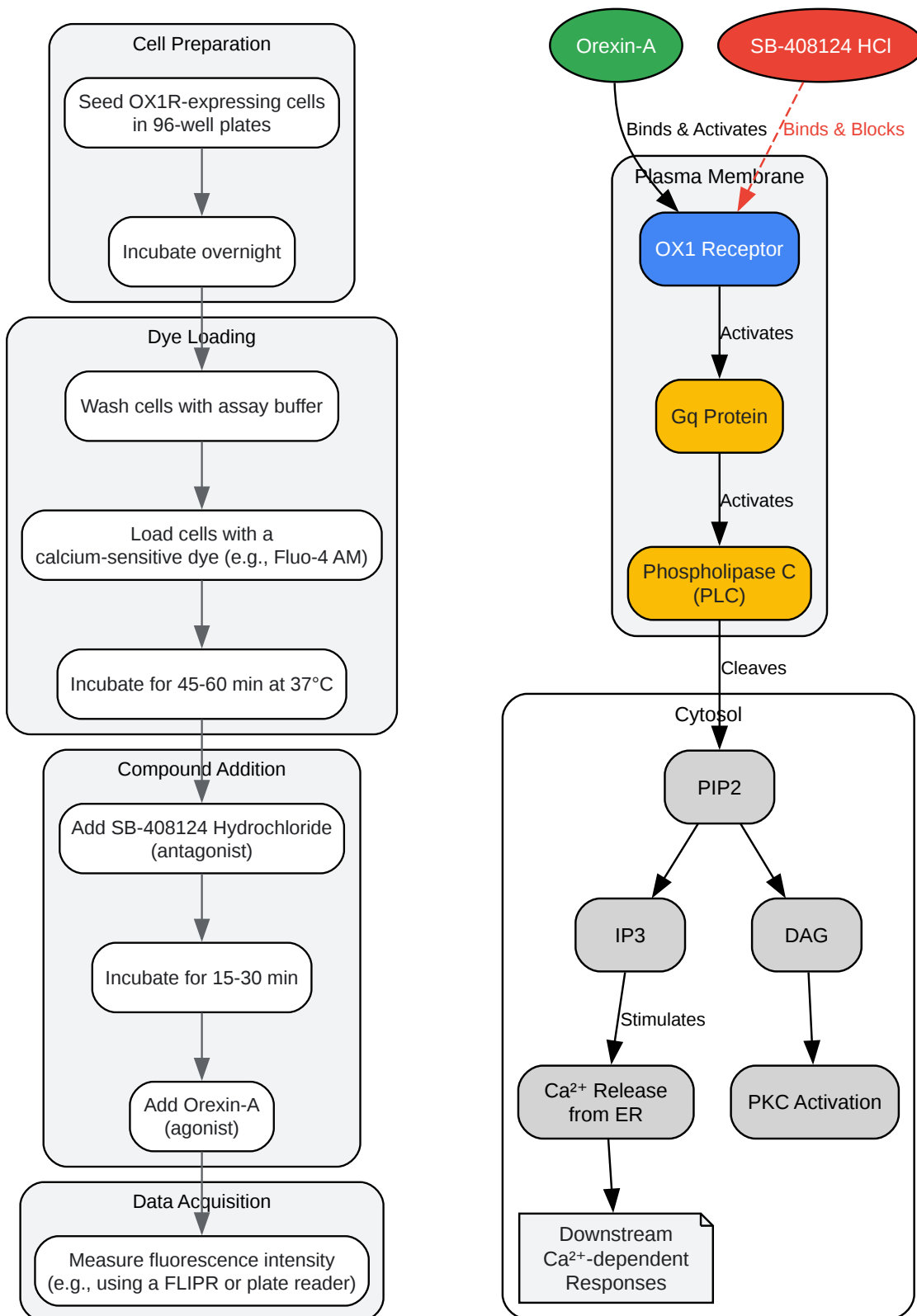
Procedure:

- Weigh the desired amount of the compound into a sterile tube.
- Add the appropriate volume of anhydrous DMSO. For the free base, concentrations of 20-100 mM are achievable.^{[2][4]}
- Vortex at room temperature until the compound is completely dissolved. Sonication can be used to aid dissolution if necessary.
- Aliquot the stock solution to avoid repeated freeze-thaw cycles and moisture absorption by the DMSO.
- Store the stock solution at -20°C or -80°C.

Protocol for In Vitro Functional Assay: Orexin-A Induced Calcium Mobilization

This protocol describes how to measure the antagonist effect of **SB-408124 Hydrochloride** on Orexin-A-induced calcium mobilization in cells expressing the Orexin 1 Receptor (e.g., CHO-OX1R or HEK293-OX1R cells).

Workflow for Calcium Mobilization Assay



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